

# Streptobiosamine: A Comprehensive Technical Guide to its Nomenclature, Properties, and Biological Significance

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## Compound of Interest

Compound Name: **Streptobiosamine**

Cat. No.: **B1682495**

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## An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

### Abstract

**Streptobiosamine** is a critical disaccharide component of the aminoglycoside antibiotic, streptomycin. A thorough understanding of its chemical identity, properties, and biological origins is paramount for researchers in antibiotic development and related fields. This technical guide provides a detailed overview of the nomenclature, synonyms, and physicochemical properties of **streptobiosamine**. It further delves into its biosynthetic pathway as a key constituent of streptomycin and outlines experimental protocols for its isolation and analysis. This document aims to serve as a comprehensive resource for scientists and professionals engaged in the study and application of this important biomolecule.

### Nomenclature and Synonyms

**Streptobiosamine** is systematically named according to IUPAC nomenclature, though it is also known by several synonyms. A clear understanding of these naming conventions is essential for unambiguous scientific communication.

### IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for **streptobiosamine** is (2R,3R)-3-[(2S,3S,4S,5R,6S)-4,5-dihydroxy-6-(hydroxymethyl)-3-(methylamino)oxan-2-yl]oxy-2-hydroxy-2-[(1S)-1-hydroxyethyl]butanediol[1].

## Chemical Structure

**Streptobiosamine** is an amino disaccharide composed of two monosaccharide units: streptose and N-methyl-L-glucosamine, linked by an  $\alpha$ -(1  $\rightarrow$  2)-glycosidic bond[2][3].

## Synonyms and Identifiers

A variety of synonyms and identifiers are used in literature and chemical databases to refer to **streptobiosamine**. These are summarized in the table below for easy reference.

Identifier Type	Value
CAS Registry Number	126-05-6[1][2][4][5]
ChEBI ID	CHEBI:9283[1]
PubChem CID	20056682[1]
MeSH Entry Term	streptobiosamine[1]
Other Synonyms	5-Deoxy-2-O-[2-deoxy-2-(methylamino)- $\alpha$ -L-glucopyranosyl]-3-C-formyl-L-lyxose[2][5]L-Lyxose, 5-deoxy-2-O-(2-deoxy-2-(methylamino)-alpha-L-glucopyranosyl)-3-C-formyl-[1]

## Physicochemical Properties

The physical and chemical properties of **streptobiosamine** are crucial for its handling, analysis, and application in research. Key quantitative data are presented in the following table.

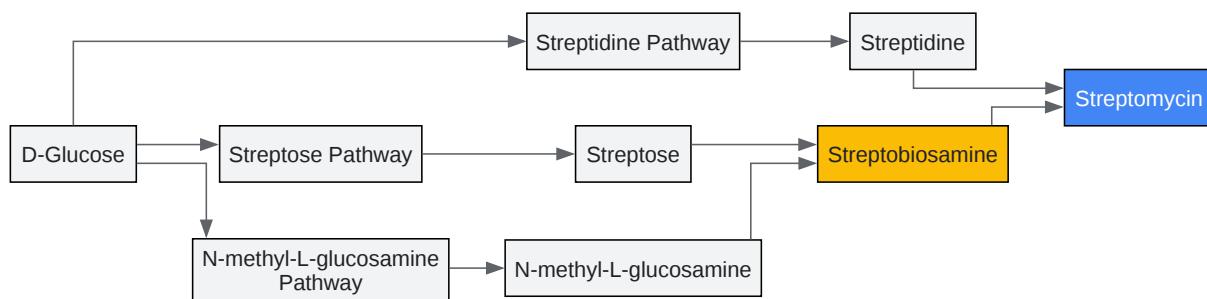
Property	Value	Reference(s)
Molecular Formula	$C_{13}H_{23}NO_9$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	337.32 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Exact Mass	337.1373 Da	<a href="#">[4]</a>
Percent Composition	C: 46.29%, H: 6.87%, N: 4.15%, O: 42.69%	<a href="#">[2]</a>
Boiling Point (Predicted)	$579.3 \pm 50.0 \text{ } ^\circ\text{C}$	<a href="#">[5]</a>
Density (Predicted)	$1.46 \pm 0.1 \text{ g/cm}^3$	<a href="#">[5]</a>
pKa (Predicted)	$11.71 \pm 0.29$	<a href="#">[5]</a>

## Biological Significance and Biosynthesis

**Streptobiosamine** is a fundamental structural component of streptomycin, an antibiotic produced by the bacterium *Streptomyces griseus*[\[2\]](#)[\[3\]](#). It does not possess antibiotic activity on its own but is essential for the overall structure and function of streptomycin. The biosynthesis of **streptobiosamine** is an integral part of the streptomycin biosynthetic pathway, with its two constituent monosaccharides, streptose and N-methyl-L-glucosamine, being synthesized via separate pathways originating from D-glucose[\[6\]](#).

## Streptomycin Biosynthesis Overview

The biosynthesis of streptomycin is a complex process involving the convergence of three distinct pathways that produce the three components of the final molecule: streptidine, streptose, and N-methyl-L-glucosamine. These three components are then assembled to form streptomycin.

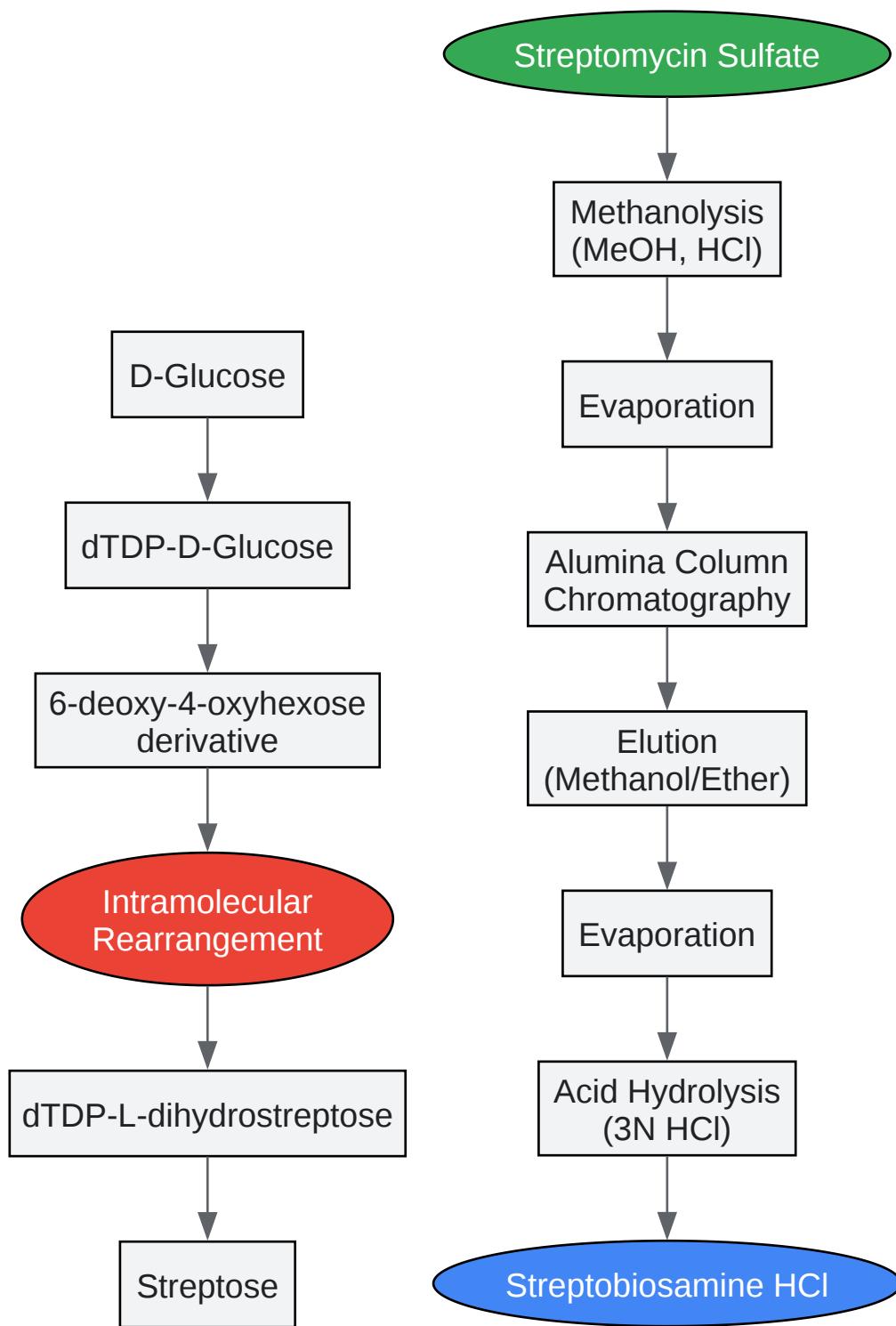


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Overview of the major pathways in streptomycin biosynthesis.

## Biosynthesis of Streptose

The streptose moiety of **streptobiosamine** is synthesized from D-glucose through a pathway involving dTDP-glucose. A key step in this pathway is a carbon-carbon rearrangement of a 6-deoxy-4-oxyhexose derivative, where carbon 3 of the glucose backbone becomes the branch carbon of the C-formyl group in streptose[1][5].

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## References

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- To cite this document: BenchChem. [Streptobiosamine: A Comprehensive Technical Guide to its Nomenclature, Properties, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682495#streptobiosamine-nomenclature-and-synonyms]

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